

Essential Safety and Operational Guide for 3-Bromo-4-cyanopyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **3-Bromo-4-cyanopyridine**

Cat. No.: **B120836**

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling **3-Bromo-4-cyanopyridine**, including detailed operational and disposal plans. Adherence to these guidelines is critical for ensuring laboratory safety and procedural accuracy.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **3-Bromo-4-cyanopyridine** is provided below. This information is crucial for safe handling and storage.

Property	Value
Molecular Formula	C ₆ H ₃ BrN ₂ [1] [2] [3]
Molecular Weight	183.01 g/mol [1] [2]
Appearance	White to gray to brown powder or crystal [2]
Melting Point	91 - 95 °C [2]
Boiling Point	Not available
Solubility	Soluble in water [4]
CAS Number	13958-98-0 [1] [2]

Hazard Identification and GHS Classification

3-Bromo-4-cyanopyridine is a hazardous substance requiring careful handling. The GHS classification highlights its primary health risks.

Hazard Class	Category
Acute Toxicity, Oral	Category 3 or 4 [1]
Acute Toxicity, Dermal	Category 3 [1]
Acute Toxicity, Inhalation	Category 3 [1]
Skin Corrosion/Irritation	Category 2 [1][4]
Serious Eye Damage/Eye Irritation	Category 2A [1][4]
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system) [4][5]

Signal Word: Danger[\[1\]](#)

Hazard Statements:

- H301+H311+H331: Toxic if swallowed, in contact with skin or if inhaled.[\[1\]\[6\]](#)
- H315: Causes skin irritation.[\[1\]\[4\]](#)
- H319: Causes serious eye irritation.[\[4\]\[7\]](#)
- H335: May cause respiratory irritation.[\[5\]\[7\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **3-Bromo-4-cyanopyridine** to minimize exposure and ensure personal safety.[\[8\]](#)

Protection Type	Specification
Eye Protection	Safety goggles or glasses meeting EN 166 or OSHA 29 CFR 1910.133 standards. A face shield may be required for larger quantities or when there is a risk of splashing.[8][9]
Hand Protection	Impervious gloves (e.g., nitrile rubber).[8]
Skin and Body Protection	Impervious protective clothing, such as a lab coat. Protective boots may be necessary depending on the scale of work.[8]
Respiratory Protection	A dust respirator, self-contained breathing apparatus (SCBA), or supplied-air respirator should be used, especially in poorly ventilated areas or when dust may be generated. Respirators must be approved under appropriate government standards.[8]

Experimental Protocol: Safe Handling and Usage

Follow these step-by-step procedures for the safe handling of **3-Bromo-4-cyanopyridine** in a laboratory setting.

1. Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[7][8]
- Ensure that an eyewash station and safety shower are readily accessible.[10][11]

2. Personal Protective Equipment (PPE) and Hygiene:

- Don all required PPE as specified in the table above before handling the compound.[8]
- Do not eat, drink, or smoke in the laboratory.[8][12]
- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[8][13]

3. Handling the Compound:

- Avoid generating dust.[8]
- Use a closed system whenever possible to minimize exposure.[8]
- Avoid contact with skin, eyes, and clothing.[8]

4. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[4][8][13]
- Store locked up.[8][13]
- Keep away from incompatible materials such as oxidizing agents, strong acids, and strong bases.[7][8]

Emergency Procedures and First Aid

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Measures
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician.[4][8][13]
Skin Contact	Immediately remove all contaminated clothing. Gently wash with plenty of soap and water. Call a POISON CENTER or doctor/physician.[4][8][13]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[4][8][13]
Ingestion	Immediately call a POISON CENTER or doctor/physician. Rinse mouth. Do not induce vomiting.[4][8][13]

Spill and Disposal Plan

Spill Containment and Cleanup:

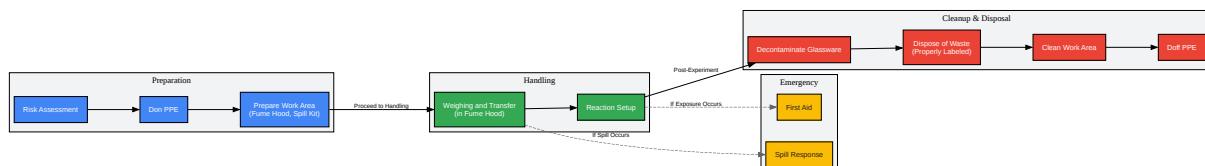
- Evacuate non-essential personnel from the area.
- Wear appropriate PPE, including respiratory protection.[\[8\]](#)
- Avoid generating dust.
- Carefully sweep up the spilled solid material and place it into a sealed, airtight container for disposal.[\[8\]](#)
- Clean the spill area with a suitable solvent and then wash with soap and water.
- Prevent the spilled material from entering drains.[\[8\]](#)

Waste Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.[\[8\]](#)
- Waste is classified as hazardous.[\[4\]](#)
- Dispose of the container to a hazardous or special waste collection point.[\[4\]](#)

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **3-Bromo-4-cyanopyridine**.



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Caption: Workflow for the safe handling of **3-Bromo-4-cyanopyridine**.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for 3-Bromo-4-cyanopyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b120836#personal-protective-equipment-for-handling-3-bromo-4-cyanopyridine]

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